

3-Methoxy-5-nitrobenzotrifluoride physical properties

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Compound of Interest

Compound Name: 3-Methoxy-5-nitrobenzotrifluoride

Cat. No.: B1297831

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Technical Guide: 3-Methoxy-5-nitrobenzotrifluoride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3-Methoxy-5-nitrobenzotrifluoride**. The information is presented to support research, development, and drug discovery applications.

Core Physical Properties

The physical characteristics of **3-Methoxy-5-nitrobenzotrifluoride** are essential for its handling, application in synthesis, and for analytical purposes. A summary of these properties is provided in the table below.

Property	Value
Molecular Formula	C ₈ H ₆ F ₃ NO ₃
Molecular Weight	221.13 g/mol
Melting Point	35-38 °C
Boiling Point	246.9 °C at 760 mmHg
Density	1.392 g/cm ³
Appearance	Solid, Brown powder
Solubility	Insoluble in water. Soluble in common organic solvents like dichloromethane and chloroform. [1]
CAS Number	328-79-0

Experimental Protocols

While specific experimental documentation for the determination of the physical properties of **3-Methoxy-5-nitrobenzotrifluoride** is not readily available, the following are generalized, standard laboratory protocols that would be employed for such measurements.

Melting Point Determination

The melting point of **3-Methoxy-5-nitrobenzotrifluoride** can be determined using a standard melting point apparatus.

- A small, finely powdered sample of the compound is packed into a capillary tube to a depth of 2-3 mm.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a steady, slow rate (approximately 1-2 °C per minute) to ensure thermal equilibrium.
- The temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range. A narrow melting range is indicative of a pure compound.[\[2\]](#)

Boiling Point Determination

The boiling point is determined at atmospheric pressure.^[3]

- A small volume of the liquid compound is placed in a test tube or a specialized boiling point tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid.
- The apparatus is heated slowly and evenly.
- The temperature at which a continuous stream of bubbles emerges from the open end of the capillary tube is recorded as the boiling point.

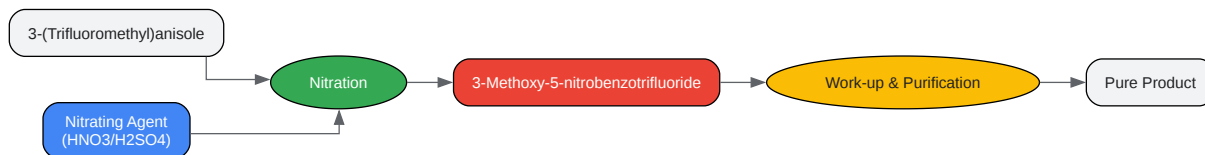
Density Determination

The density of **3-Methoxy-5-nitrobenzotrifluoride** can be determined using a pycnometer.^[4]

- The mass of a clean, dry pycnometer is accurately measured.
- The pycnometer is filled with the sample, and its mass is measured again.
- The pycnometer is then emptied, cleaned, and filled with a reference liquid of known density (e.g., water), and its mass is measured.
- The density of the sample is calculated by comparing the mass of the sample to the mass of the reference liquid that occupies the same volume.

Synthetic Pathway Overview

3-Methoxy-5-nitrobenzotrifluoride is synthesized through the nitration of a substituted anisole derivative. The methoxy group is an ortho-, para-director; however, the presence of the trifluoromethyl group and steric hindrance can influence the position of nitration. A general workflow for its synthesis is outlined below.



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A generalized workflow for the synthesis of **3-Methoxy-5-nitrobenzotrifluoride**.

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References

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